

Comprehensive Safety & Handling Guide: 4-Iodo-3-methylpyridin-2-amine

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Compound of Interest

Compound Name: 4-Iodo-3-methylpyridin-2-amine

CAS No.: 1227595-97-2

Cat. No.: B1525932

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Executive Summary & Chemical Identity

4-Iodo-3-methylpyridin-2-amine (CAS: 1227595-97-2) is a functionalized aminopyridine intermediate frequently employed in medicinal chemistry for structure-activity relationship (SAR) studies and the synthesis of bioactive heterocycles.^{[1][2]} Its utility lies in the orthogonal reactivity of the C4-iodine (amenable to Suzuki/Sonogashira couplings) and the C2-amine (available for amide coupling or cyclization).^[1]

However, its safety profile is often underestimated.^[1] While some vendors classify it merely as "Harmful," structural analogs (e.g., 2-amino-3-methylpyridine) exhibit high acute toxicity (H301, H311).^[1] This guide applies the Precautionary Principle, recommending that researchers handle this compound with the rigor reserved for "Toxic" and "Sensitizing" agents until definitive toxicological data proves otherwise.^[1]

Chemical Identifiers

Property	Detail
IUPAC Name	4-Iodo-3-methylpyridin-2-amine
Common Synonyms	2-Amino-3-methyl-4-iodopyridine; 4-Iodo-3-picolin-2-amine
CAS Number	1227595-97-2
Molecular Formula	C ₆ H ₇ IN ₂
Molecular Weight	234.04 g/mol
Physical State	White to off-white crystalline solid

Hazard Identification & Risk Assessment

The "Analog Gap" in Hazard Classification

Commercial Safety Data Sheets (SDS) for research chemicals often default to "Warning" (Category 4) when experimental toxicity data is missing. However, a "Read-Across" analysis of the structural scaffold reveals a more severe potential hazard profile.^[1]

Hazard Class	Vendor Classification (Reported)	Structural Analog Prediction (High Risk)	Mechanism of Action
Acute Oral	H302 (Harmful)	H301 (Toxic)	Aminopyridines can block potassium channels, leading to neurotoxicity and convulsions [1].[1]
Acute Dermal	Not Listed	H311 (Toxic)	Lipophilic iodine substituent may enhance dermal absorption compared to the parent amine.
Skin/Eye	H315 / H319	H318 (Damage)	Basic amines can cause severe irritation; iodinated byproducts may be corrosive.
Sensitization	Not Listed	Skin Sens. 1	Halogenated pyridines are potential haptens, capable of inducing allergic contact dermatitis.

GHS Label Elements (Recommended)

Based on the precautionary approach, the following GHS elements should be assumed:

- Signal Word: DANGER
- Hazard Statements:
 - H301: Toxic if swallowed.[3][4][5]
 - H315: Causes skin irritation.[6][3][5]

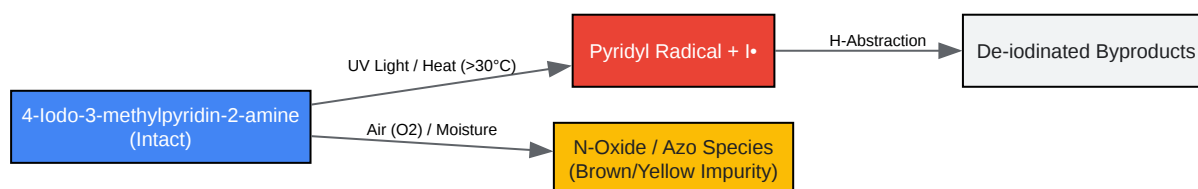
- H318: Causes serious eye damage.[5]
- H335: May cause respiratory irritation.[6][3][5]

Storage, Stability, and Reactivity[1][8][9][10][11]

The iodine-carbon bond at the C4 position is the weak link in this molecule.[1] Improper storage leads to homolytic cleavage, releasing iodine radicals and degrading the material.[1]

Degradation Pathway

The following diagram illustrates the photolytic instability and oxidation risks associated with this compound.



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Figure 1: Potential degradation pathways triggered by light and oxidative stress.

Storage Protocol

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Hygroscopic and air-sensitive.[1] Store under Argon or Nitrogen.
- Light: Protect from light (Amber vials or foil-wrapped).[1]
- Segregation: Keep away from strong oxidizing agents (e.g., peroxides, permanganates) and acid chlorides.[1]

Engineering Controls & Personal Protective Equipment (PPE)[9]

Hierarchy of Controls

- Elimination/Substitution: Not applicable for specific synthesis requirements.
- Engineering: All handling of the solid powder must occur within a certified chemical fume hood.
- Administrative: Restrict access to trained personnel; do not work alone.

PPE Selection Matrix

Protection Zone	Recommendation	Scientific Rationale
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Prevents inhalation of dust.[1] If hood is unavailable, use N95/P100 respirator (though not recommended for primary control).[1]
Dermal (Hand)	Double Nitrile Gloves (min 0.11 mm)	Standard nitrile offers splash protection. For prolonged contact, use Silver Shield® laminate to prevent permeation of iodinated organics.[1]
Ocular	Chemical Safety Goggles	Safety glasses are insufficient due to the risk of severe corneal damage from basic amine dust.
Body	Lab Coat + Tyvek Sleeves	Prevents accumulation of toxic dust on street clothing.

Experimental Handling & Emergency Response

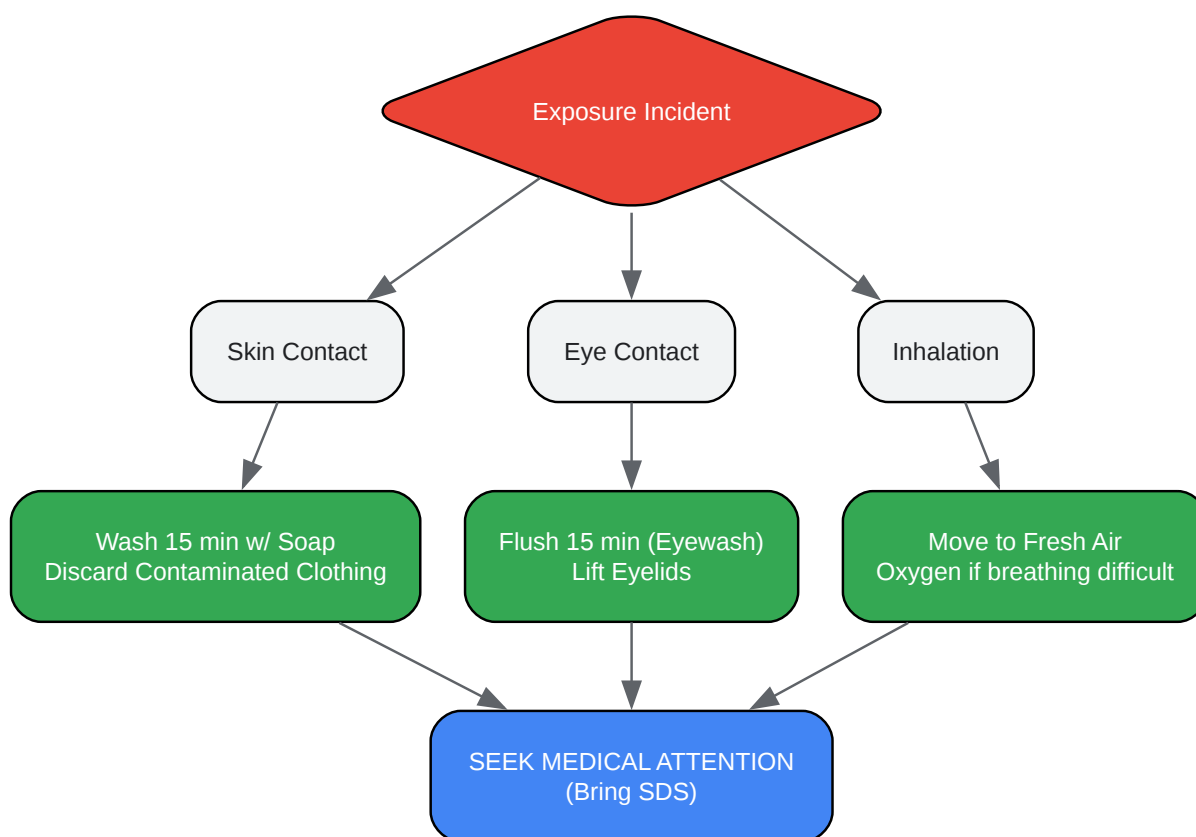
Safe Weighing Protocol

To minimize exposure to toxic dusts during weighing:

- Tare the vial inside the fume hood.

- Transfer solid using a disposable anti-static spatula.
- Wipe the exterior of the vial with a damp Kimwipe before removing it from the hood to prevent tracking dust into the lab.[1]
- Solubilize immediately if possible (handling solutions is safer than handling dust).

Emergency Response Workflow



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Figure 2: Immediate response actions for exposure incidents.[1][6]

Spills and Decontamination[1]

- Solid Spill: Do not dry sweep. Cover with wet paper towels to suppress dust, then wipe up.[1]

- Decontamination Solution: Use a dilute, weak acid (e.g., 1% acetic acid) to neutralize the amine residue, followed by a detergent wash.[1]
- Waste: Collect all spill materials as Hazardous Halogenated Organic Waste.

Waste Disposal & Environmental Impact[7][11]

- Classification: Halogenated Organic Solvent/Solid Waste.
- Ecotoxicity: Harmful to aquatic life with long-lasting effects (H412).[1] Do not release into drains.[5]
- Destruction: High-temperature incineration equipped with scrubbers (to capture iodine and NOx gases).

References

- Sigma-Aldrich. (2025).[7][5] Safety Data Sheet: 2-Amino-3-methylpyridine. Retrieved from (Analog Read-Across).[1]
- Arctom Scientific. (2024). Safety Data Sheet: 4-iodo-3-methyl-pyridin-2-amine (CAS 1227595-97-2).[1][2] Retrieved from .
- PubChem. (2025).[3] Compound Summary: 2-Amino-3-methylpyridine.[1][7][4][8] National Library of Medicine.[1] Retrieved from .
- Amadis Chemical. (2024). Product Specification: **4-Iodo-3-methylpyridin-2-amine**. Retrieved from .

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Sources

- [1. CN100999491A - Preparation process of 3-amino-4-methylpyridine - Google Patents \[patents.google.com\]](#)
- [2. 4-IODO-3-METHYLPYRIDIN-2-AMINE, 1227595-97-2 - Amadis Chemical \[amadischem.com\]](#)
- [3. 2-Amino-3-methylpyridine | C₆H₈N₂ | CID 15347 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [5. chemicalbook.com \[chemicalbook.com\]](#)
- [6. echemi.com \[echemi.com\]](#)
- [7. 2-Amino-3-methylpyridine 0.95 2-Amino-3-picoline \[sigmaaldrich.com\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
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